

Application Notes and Protocols for Functional Group Interconversions on the Oxacyclohexadecene Skeleton

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Compound of Interest

Compound Name: Oxacyclohexadec-13-en-2-one,
(13E)-

Cat. No.: B12686153

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for key functional group interconversions on the oxacyclohexadecene skeleton, a core structural motif in many biologically active macrolide antibiotics. The methodologies outlined herein are critical for the derivatization of existing natural products and the synthesis of novel analogs with improved therapeutic properties.

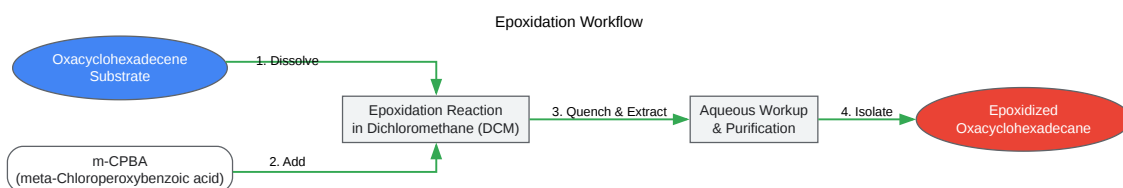
Introduction

The oxacyclohexadecene skeleton, a 16-membered macrocyclic lactone, is the foundational structure of numerous important antibiotics, including the spiramycin and tylosin families. Chemical modification of this scaffold is a cornerstone of medicinal chemistry efforts to enhance potency, broaden antimicrobial spectra, and overcome drug resistance. This document details reliable protocols for several key transformations: epoxidation, dihydroxylation, reduction, oxidation, and carbon-carbon bond formation, providing researchers with a practical guide for manipulating this complex molecular architecture.

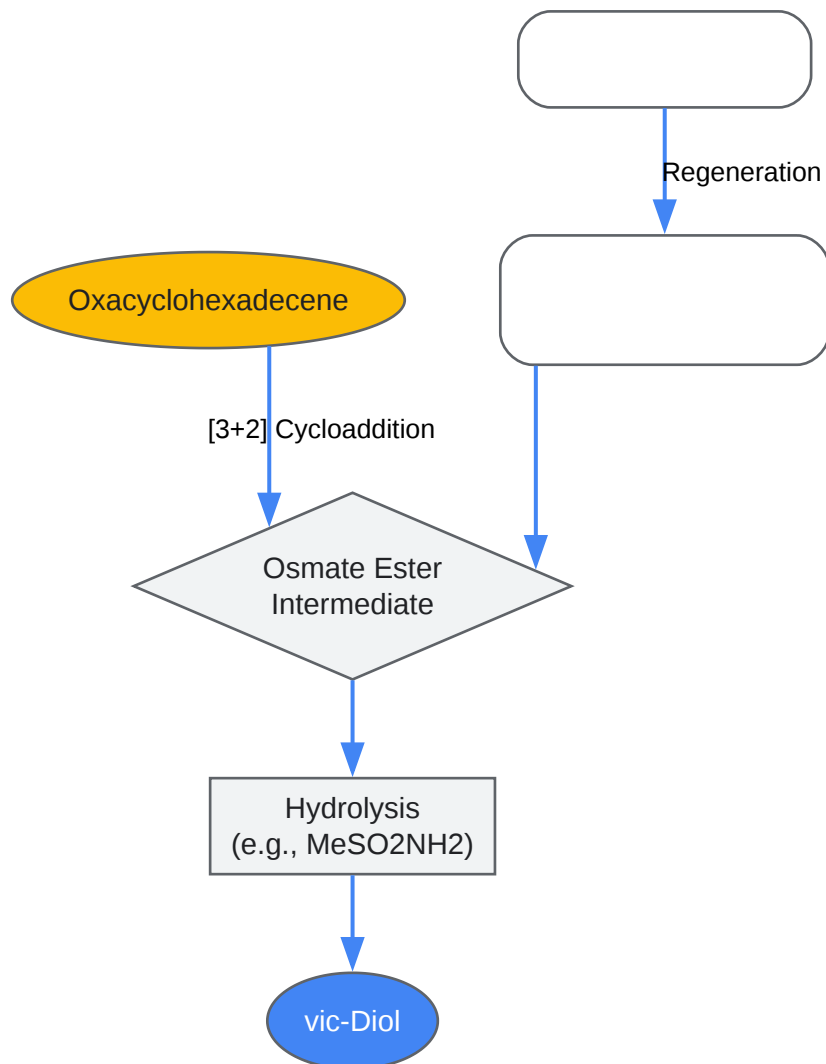
Epoxidation of the Alkene Moiety

The selective epoxidation of the double bond within the oxacyclohexadecene ring is a valuable transformation for introducing new stereocenters and providing a handle for further functionalization.

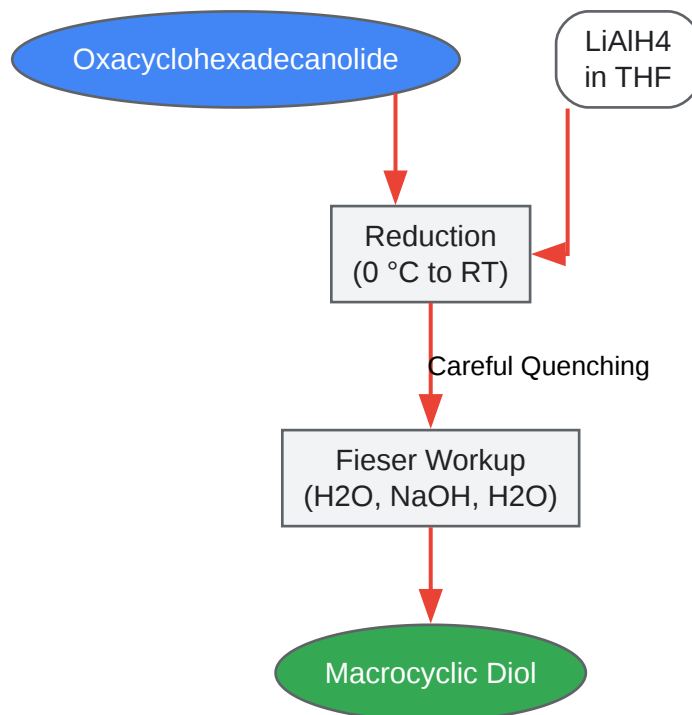
Logical Relationship: Epoxidation Workflow



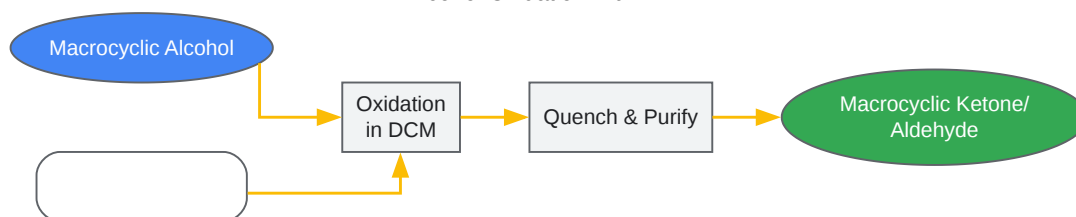
Sharpless Asymmetric Dihydroxylation

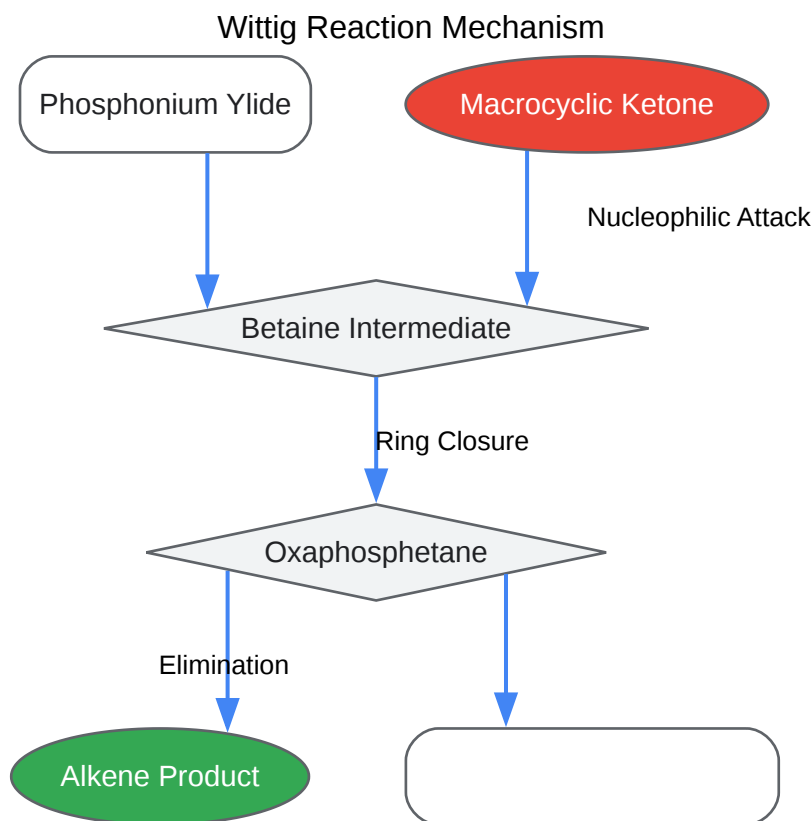


Lactone Reduction Workflow



Alcohol Oxidation with DMP





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